

Application Notes and Protocols: Preparation of SB-366791 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SB-366791 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor, also known as the capsaicin receptor.[1][2][3] This non-selective cation channel is a key player in the detection of noxious stimuli, including heat, protons, and capsaicin.[2][4] Due to its role in pain and inflammation pathways, TRPV1 is a significant target in drug discovery, and SB-366791 serves as a critical tool for studying its function.[1][2] Accurate and consistent preparation of SB-366791 stock solutions is paramount for reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of SB-366791 due to the compound's high solubility in it.[1][5][6][7]

Physicochemical Properties of SB-366791

A summary of the key physicochemical properties of **SB-366791** is presented in Table 1. This information is essential for accurate calculations when preparing stock solutions.



Property	Value	Reference
Molecular Formula	C16H14CINO2	[1][6][8][9]
Molecular Weight	287.74 g/mol	[1][6][8]
Appearance	White to off-white solid	[1][8]
Purity	>99%	[6]
Solubility in DMSO	≥100 mg/mL (347.54 mM)	[1]

Stock Solution Preparation

The following table provides the required mass of **SB-366791** to prepare stock solutions of various common concentrations.

Target Concentration	Volume of DMSO	Mass of SB-366791 Required
1 mM	1 mL	0.2877 mg
5 mM	1 mL	1.4385 mg
10 mM	1 mL	2.877 mg
50 mM	1 mL	14.385 mg
100 mM	1 mL	28.77 mg

Experimental Protocol: Preparing a 10 mM SB-366791 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **SB-366791** in DMSO.

Materials:

- **SB-366791** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)



- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation: Ensure all equipment is clean and calibrated. Work in a well-ventilated area or a chemical fume hood.
- Weighing SB-366791: Tare a clean microcentrifuge tube or vial on the analytical balance.
 Carefully weigh 2.88 mg of SB-366791 powder into the tube.
- Adding DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the SB-366791 powder.
- Dissolution: Close the tube securely and vortex the solution until the **SB-366791** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[8] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot
 the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1][7] The solid powder form of **SB-366791** should be stored at -20°C and is stable for at least three years.[8]

Quality Control

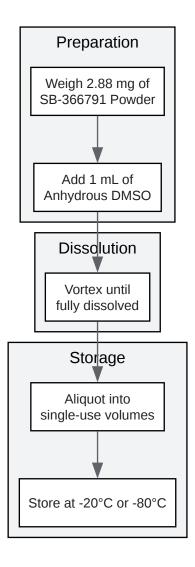
It is crucial to use high-purity reagents and calibrated equipment to ensure the accuracy of the stock solution concentration. The use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact the solubility of the compound.[1]



Safety Precautions

SB-366791 is a bioactive compound. Standard laboratory safety practices should be followed. Wear appropriate PPE, including a lab coat, gloves, and safety glasses, when handling the compound and its solutions.

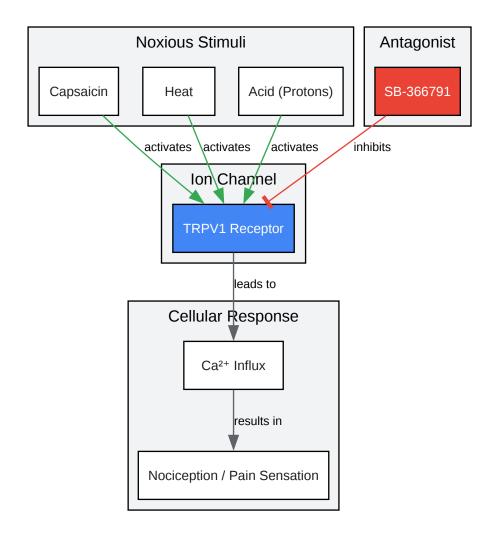
Diagrams



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Caption: Workflow for preparing **SB-366791** stock solution in DMSO.





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Caption: SB-366791 mechanism of action on the TRPV1 signaling pathway.

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